

# "CAS number 12226-52-7 physicochemical data"

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## Compound of Interest

Compound Name: *Reactive yellow 25*

Cat. No.: *B15557121*

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An In-depth Technical Guide on the Physicochemical Data of C.I. **Reactive Yellow 25** (CAS number 12226-52-7)

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the physicochemical properties of C.I. **Reactive Yellow 25**.

## Introduction

C.I. **Reactive Yellow 25**, with the CAS registry number 12226-52-7, is a single azo class reactive dye.<sup>[1]</sup> Reactive dyes are characterized by their ability to form covalent bonds with the fibers of textiles, which results in excellent colorfastness. This particular dye is noted for its brilliant yellow color and is primarily used in the dyeing and printing of cellulosic fibers like cotton and viscose.<sup>[1]</sup>

## Physicochemical Data

The following table summarizes the key physicochemical properties of C.I. **Reactive Yellow 25**.

Property	Value
CAS Number	12226-52-7
Molecular Formula	C <sub>26</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>7</sub> Na <sub>3</sub> O <sub>10</sub> S <sub>2</sub> [1]
Molecular Weight	788.44 g/mol [1]
Appearance	Light yellow uniform powder[1]
Solubility in Water	> 100 g/L (at 25°C)[1]
UV-Vis λ <sub>max</sub>	~410 nm[2]
Melting Point	Not available
pKa	Not available

## Experimental Protocols

While specific experimental protocols for C.I. **Reactive Yellow 25** are not widely published, the following are general and standard methods used for the characterization of reactive dyes.

### Determination of Aqueous Solubility (Filter Paper Spot Method)

This is a straightforward method for estimating the solubility of a reactive dye in an aqueous solution.[3]

- **Preparation of Dye Solutions:** A series of solutions with different concentrations of the dye are prepared in water at a constant temperature (e.g., 25°C).
- **Stirring:** Each solution is stirred for a defined period (e.g., 10 minutes) to ensure the dye is fully dissolved.[3]
- **Application to Filter Paper:** A small, measured volume of each solution is dropped onto the center of a piece of filter paper.[3]
- **Drying and Observation:** The filter paper is allowed to dry completely. The spots are then visually inspected.

- **Determination of Solubility:** The solubility is reported as the highest concentration that does not leave any visible, undissolved dye particles on the filter paper.[\[3\]](#)

## Measurement of UV-Visible Absorption Spectrum

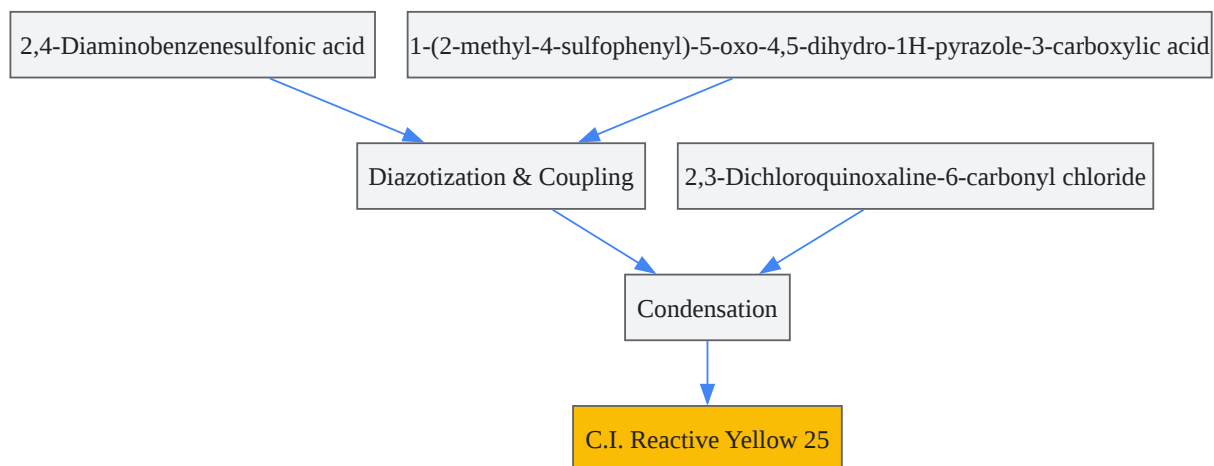
This protocol is used to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) of the dye.

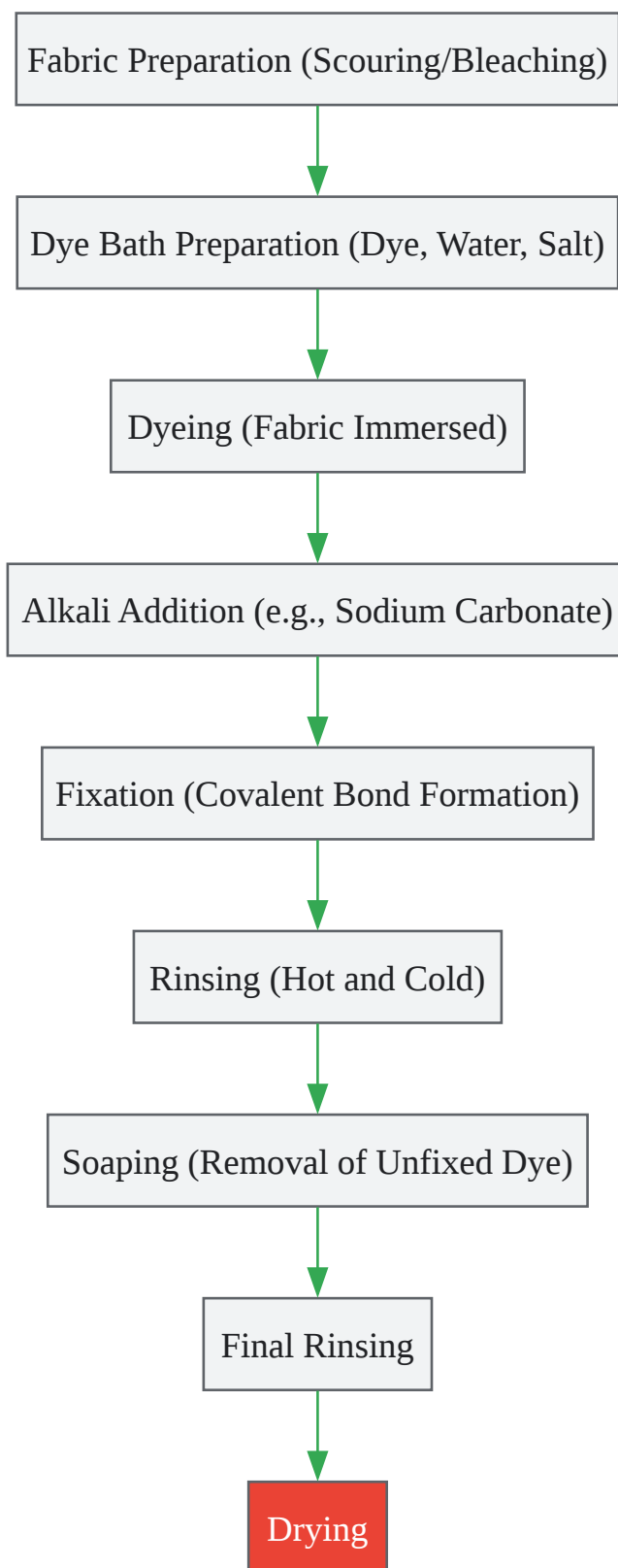
- **Preparation of Dilute Solution:** A dilute solution of the dye is prepared in deionized water.
- **Spectrophotometer Setup:** A UV-Vis spectrophotometer is calibrated using a blank solution (deionized water). The desired wavelength range (e.g., 300-700 nm) is set for scanning.
- **Measurement:** The absorbance of the dye solution is measured across the specified wavelength range.
- **Determination of  $\lambda_{\text{max}}$ :** The  $\lambda_{\text{max}}$  is identified as the wavelength at which the highest absorbance value is recorded. For reactive yellow dyes, this is typically around 410 nm.[\[2\]](#)

## Synthesis and Application Workflows

### Synthesis of C.I. Reactive Yellow 25

The manufacturing of C.I. **Reactive Yellow 25** is a multi-step process that involves diazotization, coupling, and condensation reactions.[\[1\]](#)





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